

Diethylene glycol diacetate chemical properties for researchers

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Compound of Interest

Compound Name: Diethylene glycol diacetate

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Diethylene Glycol Diacetate: A Technical Guide for Researchers

For immediate release:

This technical guide provides a comprehensive overview of the chemical and physical properties of **diethylene glycol diacetate**, tailored for researchers, scientists, and professionals in drug development. This document summarizes key data, outlines experimental protocols, and presents visual diagrams to facilitate understanding and application of this compound in a research setting.

Chemical and Physical Properties

Diethylene glycol diacetate, also known as 2,2'-oxybisethanol diacetate, is a diester with a range of applications in various scientific fields. Its properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C8H14O5	[1][2]
Molecular Weight	190.19 g/mol	[1][2]
CAS Number	628-68-2	[1][2]
Appearance	Colorless liquid	[3][4]
Odor	Mild, pleasant	[5]
Density	1.101 g/cm ³ at 25 °C	[1]
Boiling Point	250 °C	[1][2]
Melting Point	19 °C	[1][2]
Flash Point	135 °C	[1][2]
Refractive Index	1.431 at 20 °C	
Solubility	Miscible with many organic solvents.[6] It has some solubility in water, which increases with temperature.[6]	

Reactivity and Stability

Diethylene glycol diacetate is an ester and thus can undergo hydrolysis, especially in the presence of strong acids or bases, to yield diethylene glycol and acetic acid.[6] This reaction is reversible.[6] It is considered a peroxide-forming chemical, and appropriate safety precautions should be taken during storage and handling.

Applications in Research and Drug Development

Diethylene glycol diacetate has several applications relevant to the target audience:

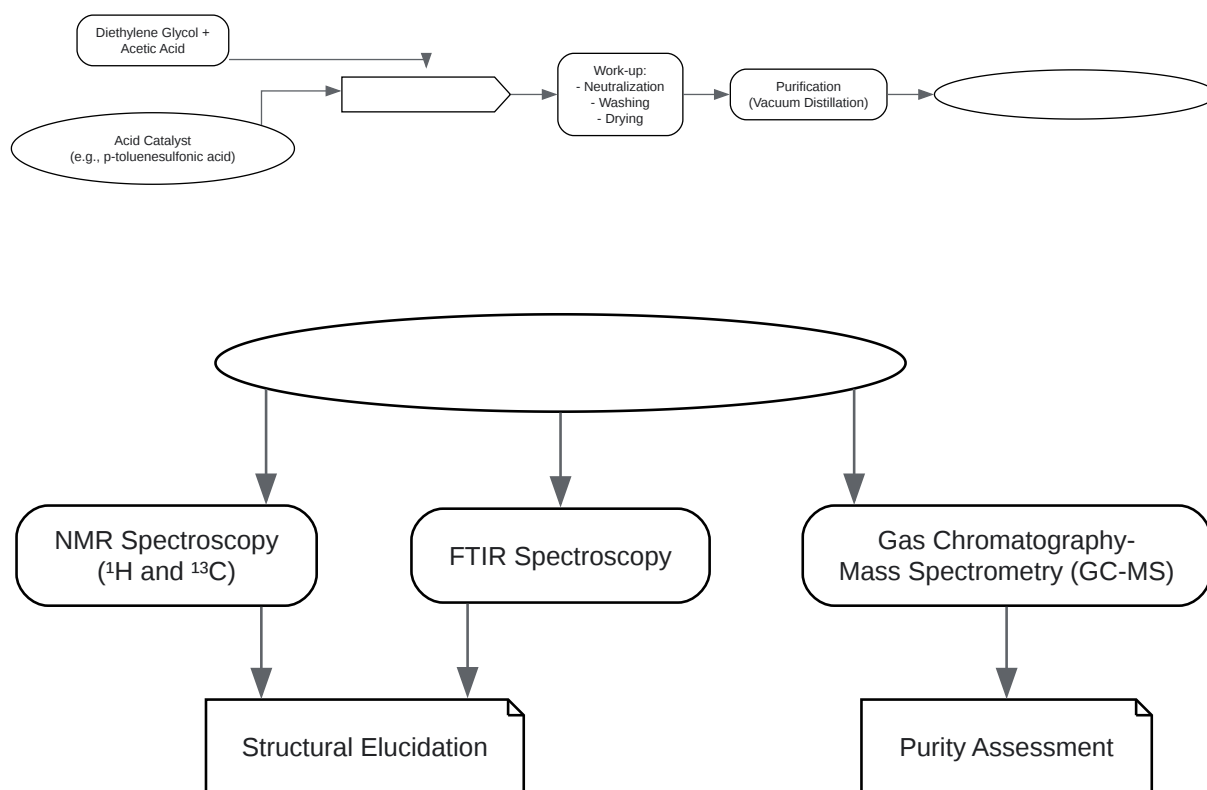
- **PROTAC Linker:** It is utilized as a polyethylene glycol (PEG)-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[1][5][7] PROTACs are bifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to its degradation.[5] The linker plays a crucial role in the efficacy of the PROTAC molecule.

- Solvent: Due to its solvency power and high boiling point, it can be used as a solvent for a variety of organic compounds.[6] Its properties make it suitable for applications requiring slow evaporation rates.
- Plasticizer: It finds use as a plasticizer in polymer applications.[3]

Experimental Protocols

Synthesis of Diethylene Glycol Diacetate

A common method for the synthesis of **diethylene glycol diacetate** is the esterification of diethylene glycol with acetic acid.



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